

# Application Notes and Protocols: Catalytic Reductive Amination with Sodium Triacetoxyborohydride

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## Compound of Interest

Compound Name: *Triacetoxyboron*

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## Introduction

Reductive amination is a cornerstone of organic synthesis, providing a powerful and versatile method for the formation of carbon-nitrogen bonds to produce primary, secondary, and tertiary amines.<sup>[1]</sup> This reaction typically involves the condensation of a carbonyl compound (aldehyde or ketone) with an amine to form an intermediate imine or iminium ion, which is subsequently reduced to the corresponding amine. The choice of reducing agent is critical for the success of this transformation, especially in a one-pot, or direct, procedure where the reducing agent must selectively reduce the iminium ion in the presence of the starting carbonyl compound.<sup>[2][3]</sup>

Sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ ), often abbreviated as STAB-H, has emerged as a premier reagent for this purpose due to its mildness, remarkable selectivity, and broad substrate scope.<sup>[4][5]</sup> The electron-withdrawing effects of the three acetoxy groups attenuate the reactivity of the borohydride, making it less reactive towards aldehydes and ketones but highly effective for the reduction of the intermediate iminium ion.<sup>[5]</sup> This selectivity allows for a convenient one-pot reaction, simplifying experimental procedures and often leading to higher yields with fewer byproducts compared to other methods like catalytic hydrogenation or the use of sodium cyanoborohydride ( $\text{NaBH}_3\text{CN}$ ).<sup>[6][7][8]</sup>

These application notes provide a comprehensive overview of catalytic reductive amination using sodium triacetoxyborohydride, including detailed protocols, quantitative data on substrate scope and yields, and diagrams illustrating the reaction mechanism and experimental workflow.

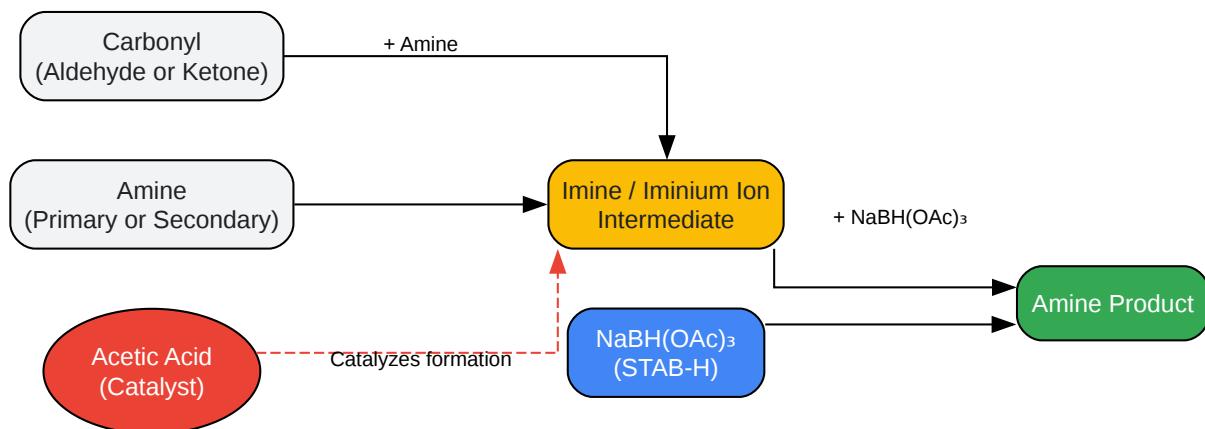
## Advantages of Sodium Triacetoxyborohydride

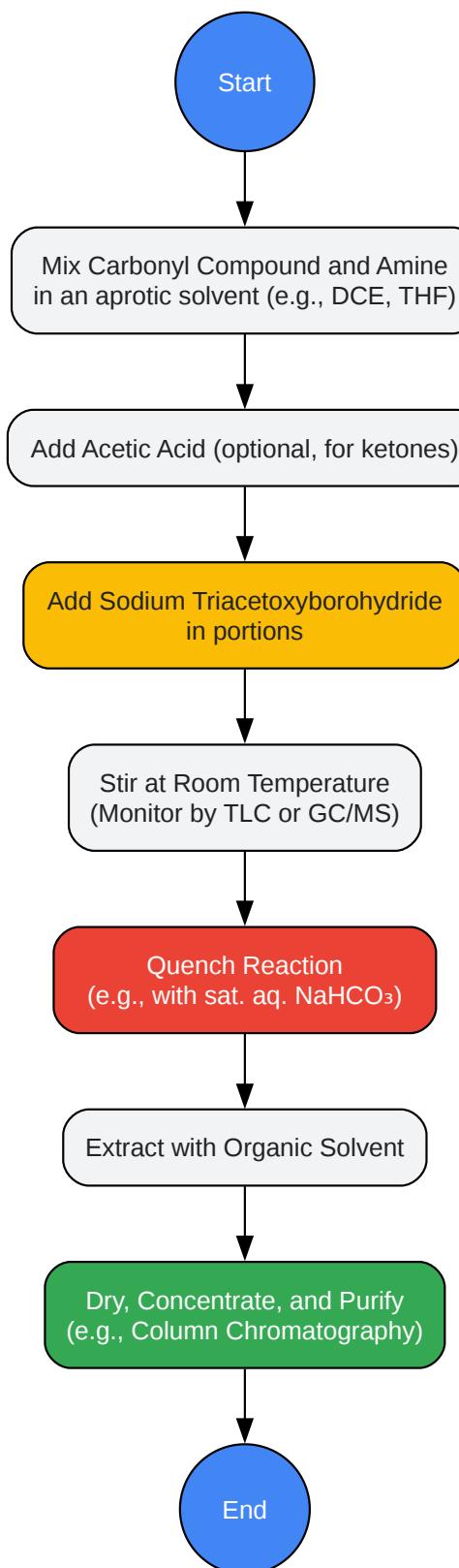
- High Selectivity: STAB-H selectively reduces the protonated imine intermediate over the starting aldehyde or ketone, which is crucial for the efficiency of direct reductive amination.[3]
- Mild Reaction Conditions: The reaction is typically carried out at room temperature under neutral to weakly acidic conditions, which allows for the presence of a wide range of functional groups.[4][7] Acid-sensitive groups such as acetals and ketals, as well as reducible functionalities like C-C multiple bonds, nitro groups, and cyano groups, are well-tolerated.[4][7][8]
- Broad Substrate Scope: The method is applicable to a wide variety of aliphatic and aromatic aldehydes and ketones, as well as primary and secondary amines, including weakly basic and non-basic amines.[2][7]
- Safety Profile: Compared to sodium cyanoborohydride, STAB-H is a safer reagent as it does not release toxic cyanide gas.[9]
- High Yields: Reductive amination with STAB-H consistently provides high yields of the desired amine products.[2][7]

## Reaction Mechanism and Experimental Workflow

The direct reductive amination with sodium triacetoxyborohydride proceeds through the initial formation of an imine or iminium ion from the reaction of a carbonyl compound and an amine. This intermediate is then selectively reduced by STAB-H to yield the final amine product. The presence of a weak acid, such as acetic acid, can catalyze the formation of the iminium ion, particularly in the case of less reactive ketones.[5]

## Reaction Mechanism





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